

Personal protective equipment for handling CER3-d9

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Compound of Interest

Compound Name: **CER3-d9**

Cat. No.: **B12401470**

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Essential Safety and Handling Guide for CER3-d9

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **CER3-d9** (N-palmitoyl(d9)-D-ribo-phytosphingosine). The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the product.

Personal Protective Equipment (PPE)

While **CER3-d9** and its close analogs are not classified as hazardous substances, adherence to standard laboratory safety protocols is essential.^[1] The following personal protective equipment should be worn at all times when handling the compound:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	With side shields
Hand Protection	Disposable Gloves	Nitrile or Latex
Body Protection	Laboratory Coat	---

Operational Plan: Handling and Storage

Receiving and Storage: Upon receipt, visually inspect the container for any damage. **CER3-d9** is a solid powder and should be stored at -20°C for long-term stability.[\[2\]](#)

Handling:

- Allow the container to equilibrate to room temperature before opening to prevent condensation.
- Handle the compound in a well-ventilated area.
- Weigh the desired amount of **CER3-d9** using a calibrated analytical balance.
- For dissolution, use an appropriate solvent as determined by the experimental protocol.
- Close the container tightly after use and store it at the recommended temperature.

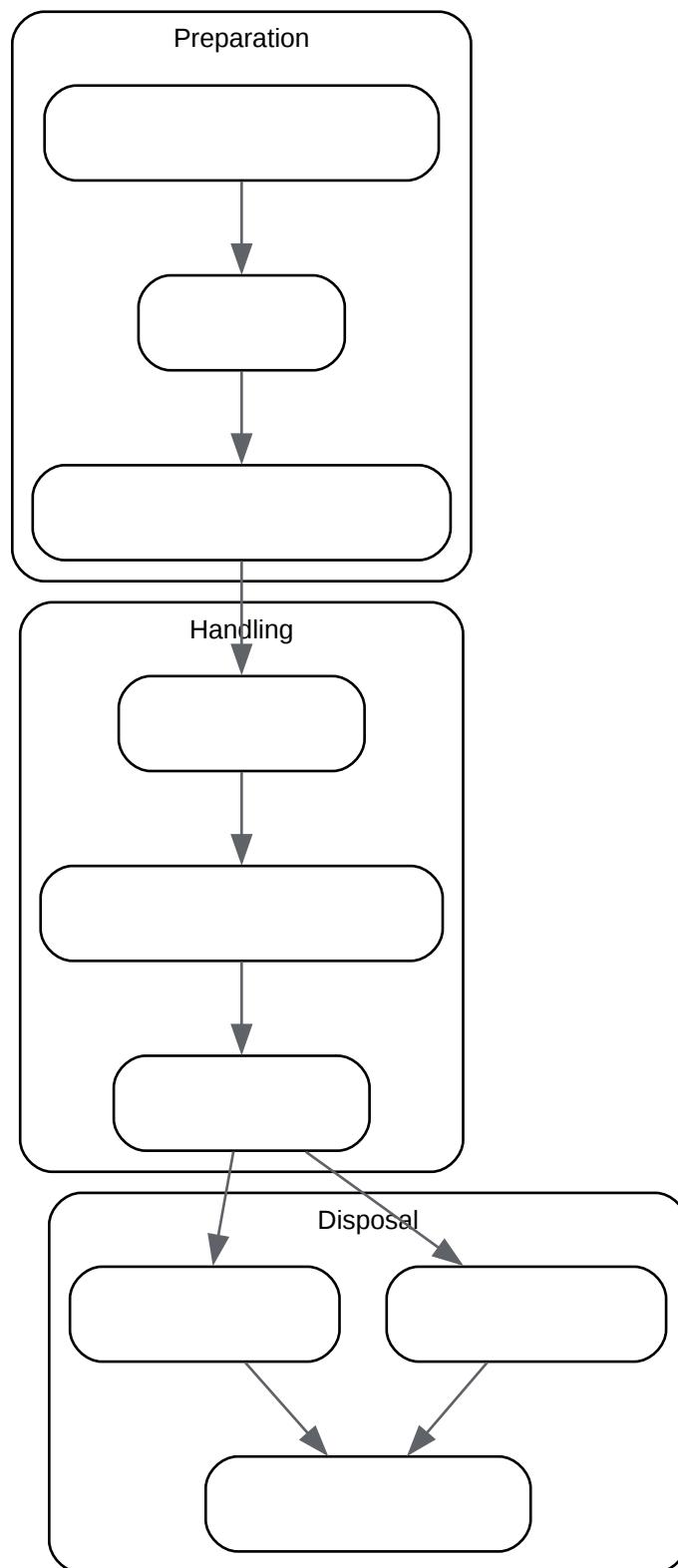
Disposal Plan

Dispose of unused **CER3-d9** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste.

- Solid Waste: Collect unused solid **CER3-d9** and any contaminated consumables (e.g., weigh boats, pipette tips) in a designated, sealed waste container.
- Liquid Waste: Solutions containing **CER3-d9** should be collected in a clearly labeled, sealed waste container. Do not mix with other waste streams unless compatibility has been confirmed.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **CER3-d9** from receipt to disposal.



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*Safe handling workflow for **CER3-d9**.*

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References

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